

Technical Guide: Physicochemical Properties of Phenyl m-Tolyl Ether

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Compound of Interest

Compound Name: 3-Phenoxytoluene

Cat. No.: B042325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of phenyl m-tolyl ether (also known as **3-phenoxytoluene**). The information is presented to support research, development, and quality control activities where this compound is utilized. This guide includes a summary of its physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Core Physicochemical Data

The boiling point and density are critical parameters for the handling, purification, and application of phenyl m-tolyl ether. These properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	271-273 °C[1]	Standard atmospheric pressure
	272 °C[2]	Standard atmospheric pressure
Density	1.051 g/mL[1]	at 25 °C
Specific Gravity	1.010[2]	Not specified

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical analysis. The following sections detail standard laboratory protocols for these measurements.

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes and provides a sharp indication of the boiling point.

Materials:

- Thiele tube or similar heating apparatus (e.g., oil bath with stirrer)
- High-temperature thermometer
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Sample of phenyl m-tolyl ether
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- **Sample Preparation:** Add a small amount (approximately 0.5 mL) of phenyl m-tolyl ether into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the liquid surface.
- **Apparatus Setup:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Heating:** Immerse the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the sample is below the oil level.

- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** Continue heating until a steady stream of bubbles is observed. Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[3][4]
- **Recording:** Record the temperature at which the liquid enters the capillary tube. For accuracy, it is advisable to repeat the measurement.

Determination of Density (Pycnometer Method)

A pycnometer, or specific gravity bottle, is used for precise measurement of the density of a liquid.

Materials:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Sample of phenyl m-tolyl ether
- Distilled water (for calibration)
- Acetone or other suitable solvent for cleaning and drying

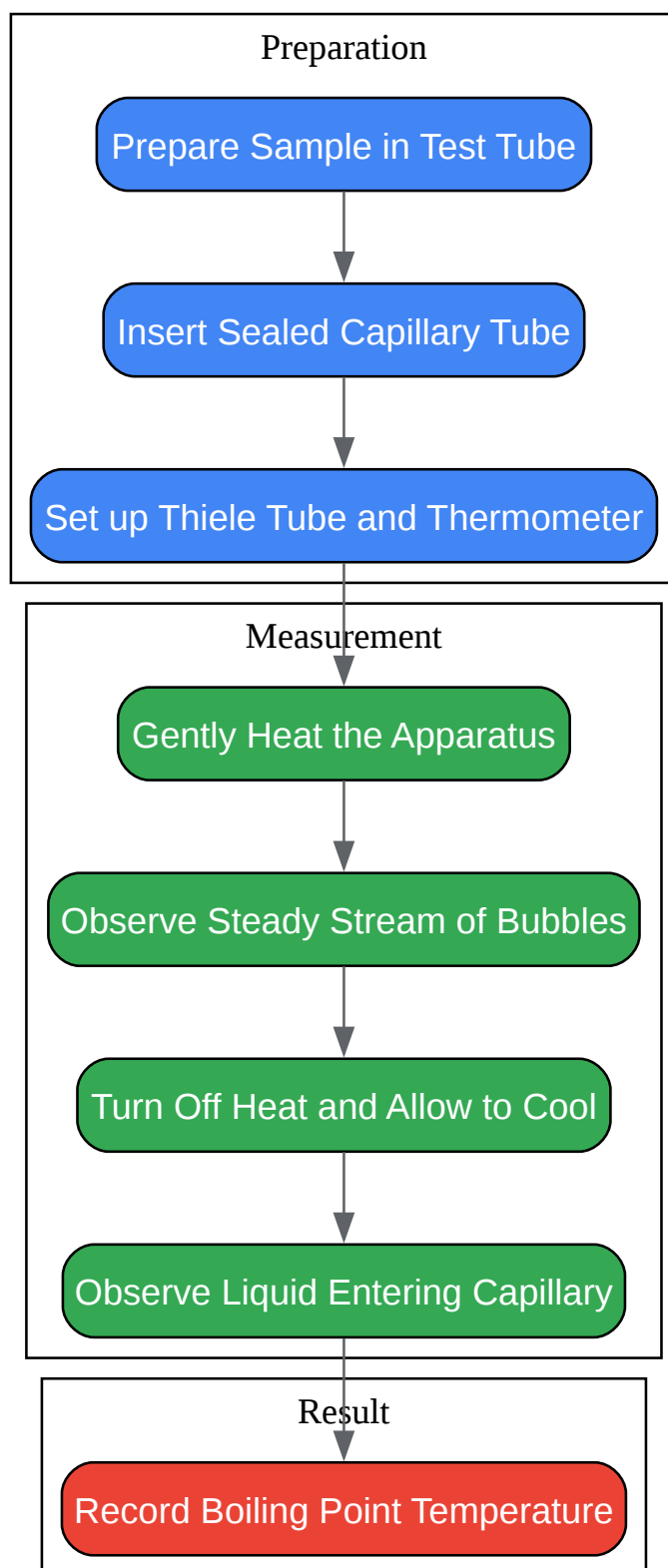
Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable solvent and then distilled water. Dry it completely.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer (m_{pyc}).

- **Calibration with Water:** Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium. Ensure the water level is at the mark on the capillary. Dry the outside of the pycnometer and weigh it ($m_{\text{pyc+water}}$).
- **Mass of Water:** Calculate the mass of the water ($m_{\text{water}} = m_{\text{pyc+water}} - m_{\text{pyc}}$).
- **Volume of Pycnometer:** Determine the volume of the pycnometer using the known density of water at the measurement temperature ($V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$).
- **Measurement with Sample:** Empty and dry the pycnometer. Fill it with phenyl m-tolyl ether, bring it to the same constant temperature as the water, and weigh it ($m_{\text{pyc+sample}}$).
- **Mass of Sample:** Calculate the mass of the sample ($m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$).
- **Density Calculation:** Calculate the density of the phenyl m-tolyl ether ($\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$).

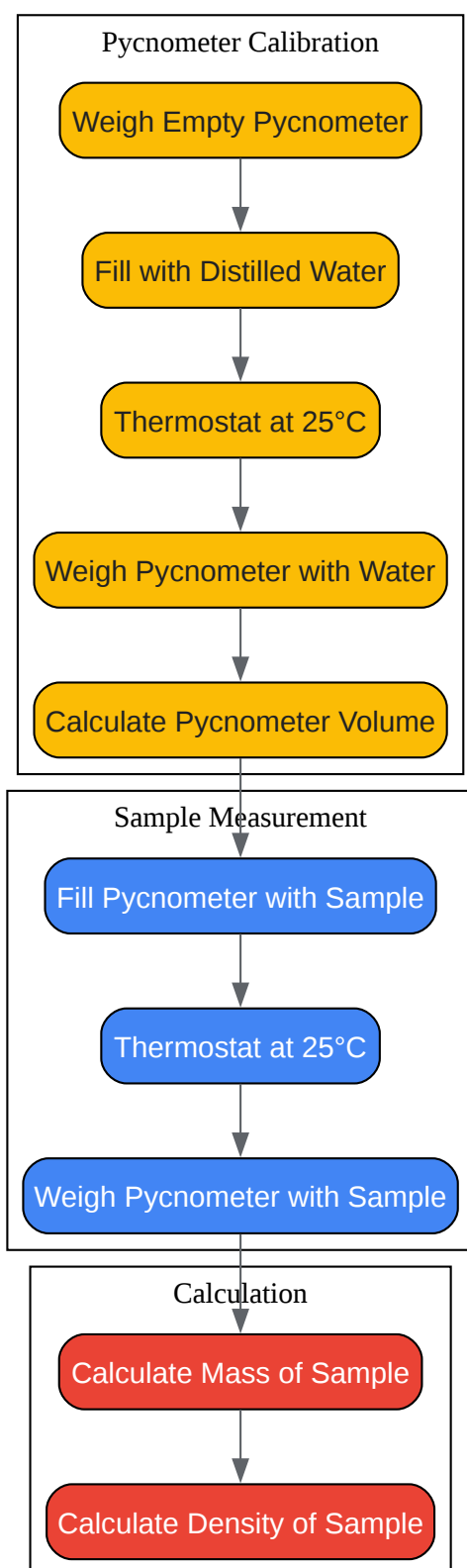
Experimental and Logical Workflows

The following diagrams illustrate the logical steps for the determination of the boiling point and density of phenyl m-tolyl ether.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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